Application Note: Monitoring Electrochemical Oxidation of Reactive Red 180

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Compound of Interest

Compound Name:	*Reactive red 180*
Cat. No.:	*B12380738*

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Introduction

Reactive Red 180 is a widely used azo dye in the textile industry, characterized by its vibrant color and high fixation rates to cellulosic fibers.[1] However, the complex aromatic structure of **Reactive Red 180** makes it resistant to conventional wastewater treatment methods, leading to significant environmental concerns due to the colored effluents discharged. Electrochemical oxidation presents a promising and effective advanced oxidation process (AOP) for the degradation and mineralization of this persistent dye into less harmful compounds.[2][3] This application note provides a comprehensive overview and detailed protocols for monitoring the electrochemical oxidation of **Reactive Red 180**, intended for researchers, scientists, and professionals in drug development and environmental science.

The fundamental principle behind the electrochemical degradation of **Reactive Red 180** involves the generation of highly reactive oxygen species (ROS), primarily hydroxyl radicals (•OH), at the anode surface. These powerful oxidizing agents attack the chromophoric azo bond (-N=N-) and aromatic rings of the dye molecule, leading to its decolorization and eventual mineralization into CO2, H2O, and inorganic ions. The process can occur through direct electron transfer at the anode or indirect oxidation via electro-generated mediators in the bulk solution.[3]

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Monitoring the efficacy of the electrochemical oxidation process is crucial for optimizing operational parameters and ensuring complete degradation of the dye. This typically involves tracking the decolorization rate, the reduction in total organic carbon (TOC), and the identification of degradation byproducts.

Quantitative Data Summary

The efficiency of the electrochemical oxidation of reactive red dyes is influenced by several key parameters, including current density, initial pH, and the type of supporting electrolyte. The following table summarizes typical quantitative data obtained from studies on the electrochemical degradation of reactive red dyes.

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Parameter	Condition	Result	Reference
Decolorization Efficiency	Current Density: 10 mA/cm²	Complete decolorization achieved in minutes	[2]
Current Density: 30 mA/cm²	Complete decolorization achieved in minutes	[2]	
pH: 3	Improved performance compared to alkaline conditions	[2]	
pH: 7	94% color removal at optimal conditions	[3]	
Electrolyte: 0.05M Na2SO4 + 0.05M NaCl	Favored decolorization due to chlorine/hypochlorite generation	[2]	
Mineralization Efficiency (TOC Removal)	pH: 3	Higher mineralization compared to alkaline conditions	[2]
With Hypochlorite	Maximum of 35% TOC removal	[2]	
Optimal Operating Conditions (for Reactive Red 195)	Electrolyte Concentration (NaCl)	0.075%	[3]
Current Density	3.75 mA/cm²	[3]	
pH	7	[3]	
Stirring Speed	250 rpm	[3]	

Experimental Protocols

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This section provides detailed methodologies for conducting and monitoring the electrochemical oxidation of **Reactive Red 180**.

Preparation of Reagents and Materials

- **Reactive Red 180** Solution: Prepare a stock solution of **Reactive Red 180** (e.g., 1000 mg/L) in deionized water. Working solutions of desired concentrations (e.g., 100 mg/L) can be prepared by diluting the stock solution.
- Supporting Electrolyte: Prepare solutions of supporting electrolytes such as sodium sulfate (Na_2SO_4) and/or sodium chloride (NaCl) at a typical concentration of 0.05 M.[2]
- pH Adjustment: Use dilute sulfuric acid (H_2SO_4) and sodium hydroxide (NaOH) to adjust the initial pH of the dye solution.
- Electrodes:
  - Anode: Boron-Doped Diamond (BDD)[2], graphite[3], or Dimensionally Stable Anodes (DSA) such as Ti/IrO_2.
  - Cathode: Graphite[3], platinum, or stainless steel.
- Electrolytic Cell: An undivided glass beaker (e.g., 500 mL) can be used as the electrolytic cell.[3]
- Power Supply: A DC power supply capable of operating in either galvanostatic (constant current) or potentiostatic (constant potential) mode.
- Analytical Instruments:
  - UV-Visible Spectrophotometer for monitoring decolorization.
  - Total Organic Carbon (TOC) Analyzer for assessing mineralization.
  - (Optional) High-Performance Liquid Chromatography (HPLC) for identifying intermediate products.[4]

Electrochemical Oxidation Procedure

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- Cell Assembly: Place a known volume of the **Reactive Red 180** working solution containing the supporting electrolyte into the electrolytic cell.
- Electrode Placement: Position the anode and cathode in the solution, maintaining a fixed distance between them.
- pH Adjustment: Adjust the initial pH of the solution to the desired value using H_2SO_4 or NaOH.
- Electrolysis:
  - Connect the electrodes to the DC power supply.
  - Set the desired current density (e.g., 10-30 mA/cm²) or potential.[2]
  - Start the electrolysis and a timer simultaneously.
  - Continuously stir the solution using a magnetic stirrer to ensure mass transport.[3]
- Sampling: Withdraw aliquots of the solution at regular time intervals for analysis.

Monitoring Protocols

- Decolorization Measurement:
  - Measure the absorbance of the collected samples at the maximum wavelength (λmax) of **Reactive Red 180** (around 540 nm) using a UV-Visible spectrophotometer.[5]
  - Calculate the decolorization efficiency using the following formula: Decolorization Efficiency (%) = $[(A_0 - A_t) / A_0] * 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t.
- Mineralization Assessment:
  - Measure the Total Organic Carbon (TOC) of the samples using a TOC analyzer.
  - Calculate the mineralization efficiency using the following formula: Mineralization Efficiency (%) = $[(TOC_0 - TOC_t) / TOC_0] * 100$ where TOC_0 is the initial Total Organic

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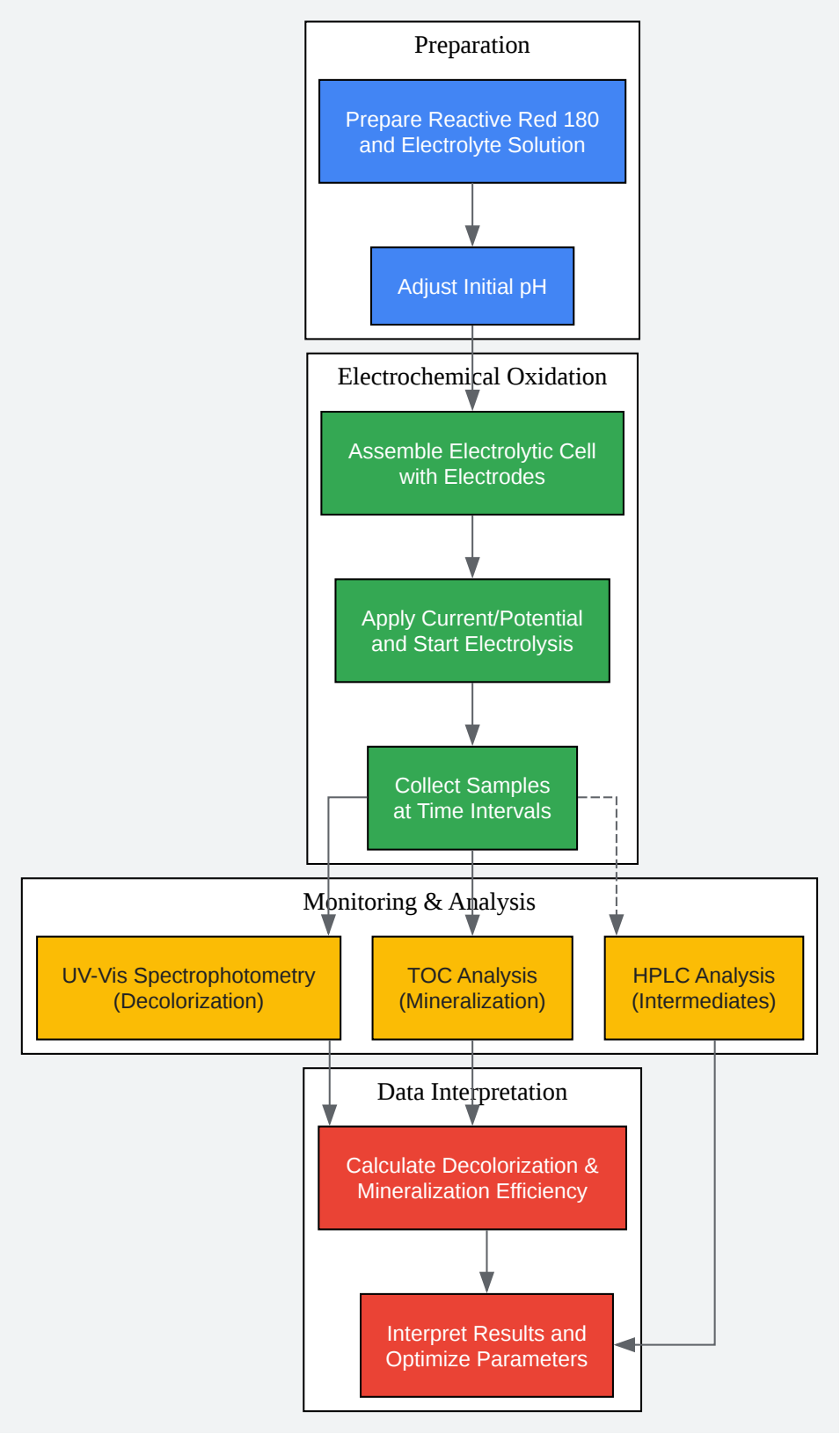
Carbon and TOC_t is the Total Organic Carbon at time t.

Visualizations



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Caption: Experimental workflow for monitoring the electrochemical oxidation of **Reactive Red 180**.

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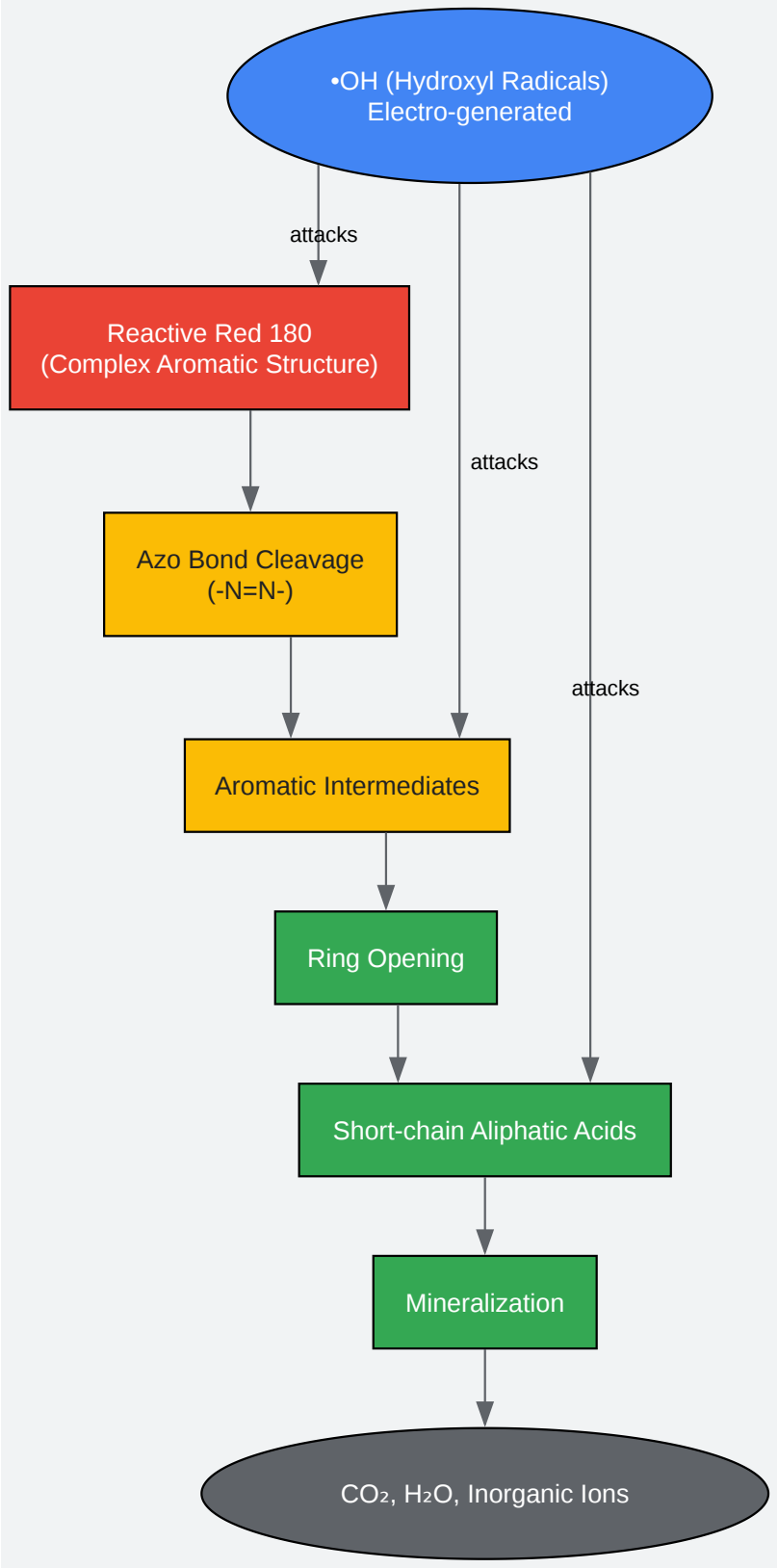

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Caption: Simplified degradation pathway of **Reactive Red 180** via electrochemical oxidation.

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